

Unveiling the Molecular Weight of 3,4-Benzocoumarin: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Benzocoumarin

Cat. No.: B1222585

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For Immediate Release: A detailed guide for researchers, scientists, and drug development professionals on the determination of the molecular weight of **3,4-Benzocoumarin**, a significant coumarin derivative. This document outlines the precise calculation based on its molecular formula and the standard atomic weights of its constituent elements.

Introduction to 3,4-Benzocoumarin

3,4-Benzocoumarin, systematically known as 6H-Benzo[c]chromen-6-one, is a polycyclic aromatic compound belonging to the benzocoumarin class.^{[1][2]} Its structure, featuring a benzene ring fused to a coumarin framework, is of considerable interest in medicinal chemistry and materials science. An accurate understanding of its molecular weight is fundamental for quantitative analysis, stoichiometric calculations in chemical reactions, and in the formulation of experimental protocols.

Determination of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **3,4-Benzocoumarin** has been identified as $C_{13}H_8O_2$.^{[1][2][3]} The calculation of its molecular weight is based on the standard atomic weights of carbon, hydrogen, and oxygen.

Atomic Composition and Calculation

The molecular weight is calculated by multiplying the number of atoms of each element by its atomic weight and summing the results. The standard atomic weights used for this calculation are:

- Carbon (C): approximately 12.011 g/mol [\[4\]](#)[\[5\]](#)[\[6\]](#)
- Hydrogen (H): approximately 1.008 g/mol [\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Oxygen (O): approximately 15.999 g/mol [\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

The precise molecular weight of **3,4-Benzocoumarin** is 196.21 g/mol .[\[1\]](#)[\[2\]](#)

Data Presentation: Summary of Molecular Weight Calculation

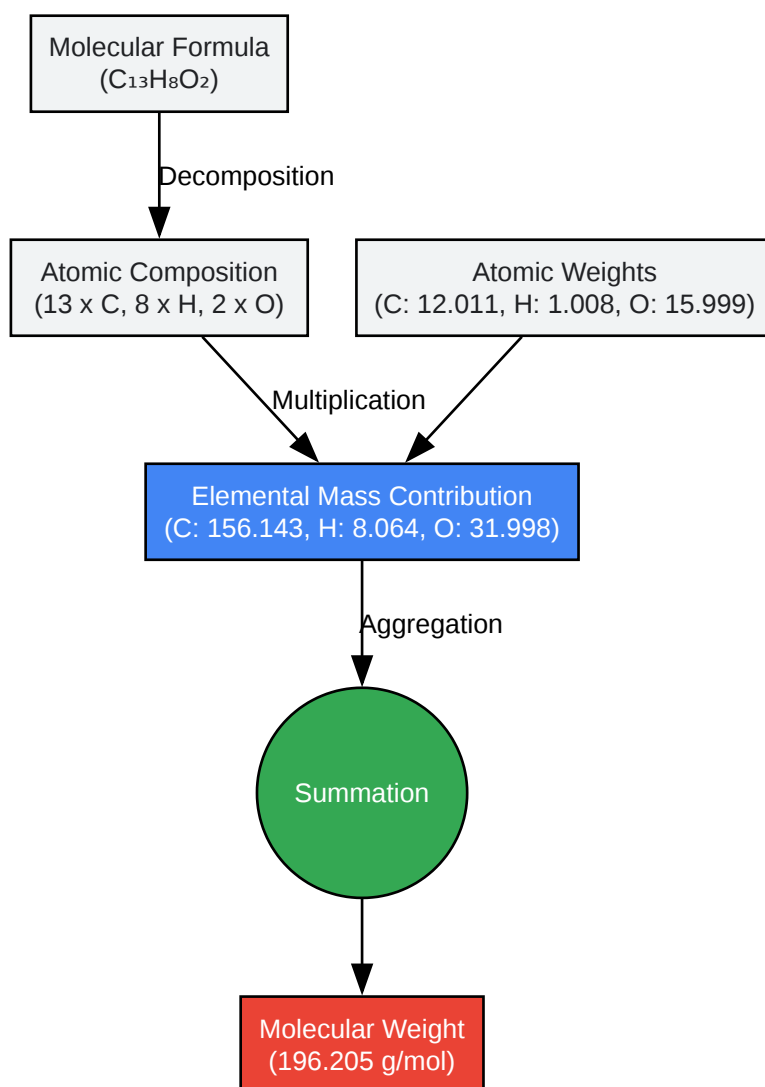
The following table provides a detailed breakdown of the molecular weight calculation for **3,4-Benzocoumarin**.

Element	Symbol	Quantity	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	13	12.011	156.143
Hydrogen	H	8	1.008	8.064
Oxygen	O	2	15.999	31.998
Total	196.205			

Note: The total molecular weight is often rounded to two decimal places for practical applications.

Visualization of the Calculation Logic

The following diagram illustrates the logical workflow for calculating the molecular weight of a chemical compound from its molecular formula and the atomic weights of its elements.



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Diagram illustrating the calculation of molecular weight.

Conclusion

This technical guide provides a comprehensive overview of the calculation of the molecular weight of **3,4-Benzocoumarin**. The established molecular weight of 196.21 g/mol is a critical parameter for researchers and professionals in the fields of chemistry and drug development, ensuring accuracy in experimental design and data analysis.

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